

# vincarubine relative configuration spectral data

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**Compound Focus:** Vincarubine

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## Vincarubine Fundamental Data

The table below summarizes the key identifying information and physicochemical properties for vincarubine:

Property	Description
IUPAC Name	methyl 12-ethyl-4-[(13E)-13-ethylidene-18-methoxycarbonyl-4-oxo-8,15-diazapentacyclo[10.5.1.01,9.02,7.09,15]octadeca-2,5,7-trien-5-yl]-5-methoxy-8-methyl-8,16-diazapentacyclo[10.6.1.01,9.02,7.016,19]nonadeca-2(7),3,5,9-tetraene-10-carboxylate [1]
Molecular Formula	C43H50N4O6 [1]
Molecular Weight	718.9 g/mol [1]
CAS Registry Number	107290-03-9 [1]
Natural Source	<i>Vinca minor</i> L. (Lesser Periwinkle) leaves [2] [1]
Structural Classification	Bisindole alkaloid; composed of <b>vincorane</b> and <b>aspidospermane</b> monomeric residues [1]

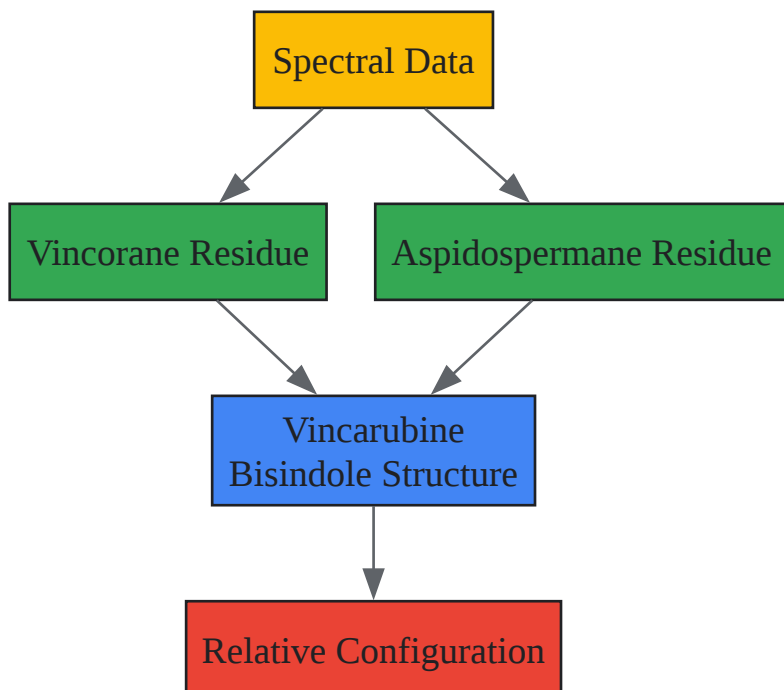
## Structural Elucidation & Spectral Data

The relative configuration of **vincarubine** was originally determined through a comprehensive analysis of its spectral data [3] [4]. The following table outlines the experimental methodologies and key findings:

Method	Application & Key Findings
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| **Nuclear Magnetic Resonance (NMR) | <sup>1</sup>H & <sup>13</sup>C NMR:** Identified hydrogen and carbon environments, confirming the bisindole structure with two aromatic systems, ester groups, and aliphatic chains [1]. **2D NMR Techniques:** Established connectivity between atoms and confirmed the stereochemical relationships, defining the relative configuration [1]. | **Mass Spectrometry (MS) |** Confirmed the molecular weight (718.9 g/mol) and molecular formula (C<sub>43</sub>H<sub>50</sub>N<sub>4</sub>O<sub>6</sub>). Fragmentation patterns supported the dimeric structure and linkage between the two monomeric units [1]. | **Infrared (IR) Spectroscopy |** Identified characteristic functional groups, including N-H stretches from the indole rings and C=O stretches from the ester groups [1]. |

This structural relationship, established through spectral analysis, can be visualized as follows:



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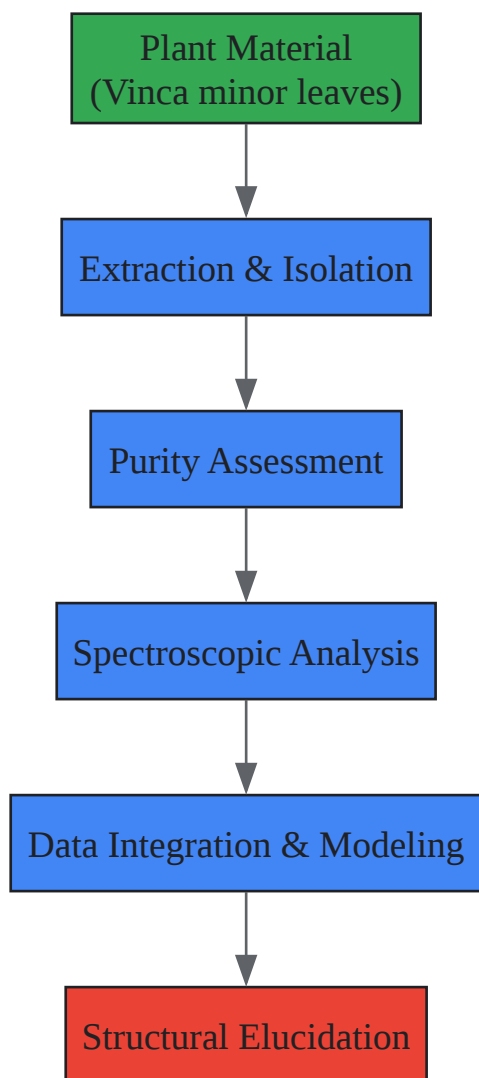
## Biological Activity & Experimental Cytotoxicity

**Vincarubine** has demonstrated significant cytotoxic activity in experimental models, with a unique mechanism compared to other Vinca alkaloids.

Activity/Metric	Details
<b>Cytotoxic Effect</b>	Considerable effect against <b>P388 murine leukemia cells</b> [2].
<b>Mechanism of Action</b>	Inhibits incorporation of precursors into proteins and nucleic acids. Notably shows greater inhibition of <b>RNA synthesis</b> than vinblastine [2].
<b>Comparative Potency</b>	In the P388 model, its cytotoxic effect was <b>greater than that of vinblastine</b> [2].
<b>Mutagenicity</b>	Does not exhibit mutagenic effects, unlike some other chemotherapeutic agents [2].

## Experimental Workflow for Characterization

The typical process for the isolation and characterization of a novel compound like **vincarubine** from a plant source involves a multi-step workflow, progressing from raw material to structural determination.



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## Important Distinctions for Researchers

- **Source Specification:** **Vincarubine** is found in **Vinca minor**, not to be confused with the Madagascar periwinkle (*Catharanthus roseus*), which produces vinblastine and vincristine [2].
- **Unique Structure:** It is the **only known bisindole alkaloid** isolated from *Vinca minor*, making it a compound of distinct structural interest [2] [1].

## Suggestions for Further Research

The available data on **vincarubine** is primarily from its initial discovery and characterization periods. For your research and drug development purposes, you may find it useful to:

- **Access Original Publications:** Seek out the full texts of the 1988 study in *Planta Med.* [3] and the related work in *Tetrahedron* [4] for the most detailed experimental data.
- **Explore Broader Context:** Recent computational and molecular docking studies, such as those performed on the related alkaloid **vinorelbine**, highlight modern methods for investigating the interactions of these compounds with biological targets like tubulin [5]. These approaches could be applicable to **vincarubine**.

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## References

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